

An In-depth Technical Guide to the Physical Properties of Tetrapropylammonium Bisulfate

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Compound of Interest		
Compound Name:	Tetrapropylammonium bisulfate	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **tetrapropylammonium bisulfate**. The information is curated for professionals in research and development, with a focus on clarity, data presentation, and experimental context.

Core Physical and Chemical Properties

Tetrapropylammonium bisulfate is a quaternary ammonium salt that sees significant use as an ion-pair reagent in analytical chromatography and as a phase-transfer catalyst in organic synthesis.[1] Its efficacy in these applications is intrinsically linked to its physical properties.

Property	Value	Reference(s)
Molecular Formula	C12H29NO4S	[2][3][4]
Molecular Weight	283.43 g/mol	[2][3][4][5][6][7][8]
Appearance	White to off-white solid/crystals	[2][5]
Melting Point	158-160 °C	[1][2][3][5][8]
Solubility	Slightly soluble in methanol and water	[2][3]
Hygroscopicity	Hygroscopic	[3][8]



Spectroscopic Data Ultraviolet (UV) Absorption

The UV absorption profile of **tetrapropylammonium bisulfate** is a critical parameter for its application in chromatography, ensuring minimal interference with the detection of analytes.

Wavelength (λ)	Maximum Absorbance (Amax)	Reference(s)
210 nm	0.05	[2][3][5]
220 nm	0.04	[2][3][5]
230 nm	0.03	[2][3][5]
260 nm	0.02	[2][3][5]

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **tetrapropylammonium bisulfate** are not extensively detailed in the literature, the following methodologies represent standard approaches for compounds of this class.

Melting Point Determination

The melting point of a solid is a fundamental indicator of its purity. A sharp melting range typically signifies a high degree of purity.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry tetrapropylammonium
 bisulfate is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used. The capillary tube is placed in the heating block.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.



Observation: The temperature at which the first drop of liquid appears is recorded as the
onset of melting. The temperature at which the last solid crystal disappears is recorded as
the end of the melting range.

Solubility Determination

Solubility is a key parameter influencing the choice of solvents for reactions, purifications, and analytical methods.

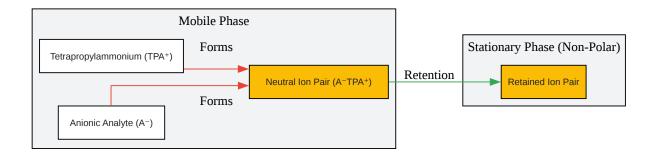
Methodology:

- Solvent Selection: A known volume of the solvent of interest (e.g., water, methanol) is placed
 in a thermostatically controlled vessel.
- Equilibration: The solvent is allowed to reach a constant temperature.
- Solute Addition: A pre-weighed amount of tetrapropylammonium bisulfate is added to the solvent with continuous stirring.
- Saturation: The addition of the solute continues until a saturated solution is formed, indicated by the presence of undissolved solid.
- Analysis: An aliquot of the supernatant is carefully removed, ensuring no solid particles are
 transferred. The concentration of the dissolved **tetrapropylammonium bisulfate** in the
 aliquot is determined using a suitable analytical technique, such as gravimetric analysis after
 solvent evaporation or titration.

Application in Ion-Pair Chromatography

Tetrapropylammonium bisulfate is frequently employed as an ion-pairing reagent in reversed-phase high-performance liquid chromatography (HPLC) for the separation of anionic analytes. The underlying principle involves the formation of a neutral ion pair that can be retained by the non-polar stationary phase.



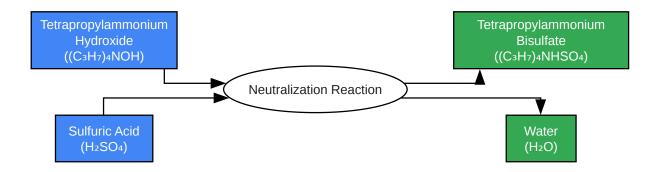


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Caption: Mechanism of Ion-Pair Chromatography with Tetrapropylammonium.

General Synthesis Workflow

The synthesis of **tetrapropylammonium bisulfate** can be achieved through the neutralization of tetrapropylammonium hydroxide with sulfuric acid. This acid-base reaction yields the desired salt and water.



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Caption: General Synthesis Route for **Tetrapropylammonium Bisulfate**.

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